

3-Bromo-5-chloropyrazine-2-carbonitrile safety and handling precautions

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Compound of Interest

Compound Name: 3-Bromo-5-chloropyrazine-2-carbonitrile

Cat. No.: B1288335

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An In-depth Technical Guide to the Safe Handling of **3-Bromo-5-chloropyrazine-2-carbonitrile**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer

This document is intended as a technical guide for trained professionals in research and development and should not be considered a substitute for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. Always consult the specific SDS for the material in use and adhere to all institutional and regulatory safety protocols.

Introduction

3-Bromo-5-chloropyrazine-2-carbonitrile is a halogenated pyrazine derivative with potential applications in medicinal chemistry and drug development. Its chemical structure, containing bromine, chlorine, and a nitrile group, suggests the need for careful handling due to potential toxicological and reactive hazards. This guide provides a summary of available safety information and best practices for its handling and use in a laboratory setting.

Hazard Identification and Classification

While a complete, verified GHS classification for **3-Bromo-5-chloropyrazine-2-carbonitrile** is not consistently available across all sources, data for structurally related compounds and general knowledge of halogenated nitriles indicate the following potential hazards.

Table 1: Potential GHS Classification

Hazard Class	Hazard Category	Potential Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Specific target organ toxicity — Single exposure	Category 3	H335: May cause respiratory irritation

Note: This classification is based on data for similar compounds and should be used as a precautionary guideline.

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for safe handling and storage.

Table 2: Physical and Chemical Properties of **3-Bromo-5-chloropyrazine-2-carbonitrile**

Property	Value
CAS Number	440124-25-4[1][2][3]
Molecular Formula	C ₅ HBrClN ₃ [4][2]
Molecular Weight	218.44 g/mol
Appearance	Solid (form may vary)
Vapor Pressure	0.001 mmHg at 25°C[4]
LogP	1.77[4]
Polar Surface Area	49.57 Å²[4]

Safe Handling and Storage

Adherence to strict laboratory protocols is essential when working with this compound.

Engineering Controls

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[5][6]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[6]

Personal Protective Equipment (PPE)

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield conforming to EN166 or NIOSH standards.[5]
Skin Protection	Chemically resistant gloves (e.g., nitrile, neoprene) inspected before use. A lab coat or chemical-resistant apron should be worn.[5]
Respiratory Protection	For operations that may generate dust or aerosols, a NIOSH-approved respirator with an appropriate cartridge is recommended.[6]

Hygiene Measures

- Avoid contact with skin, eyes, and clothing.[5]
- Do not eat, drink, or smoke in the laboratory.[6]
- Wash hands thoroughly after handling the compound, even if gloves were worn.[5][6]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[5]
- Keep away from incompatible materials such as strong oxidizing agents, strong bases, and strong acids.[6]
- Store in a locked cabinet or other secure location.[6]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

First Aid Measures

Table 4: First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[6]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[5][6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Specific Hazards: Thermal decomposition may produce toxic and irritating gases, including nitrogen oxides, carbon oxides, hydrogen chloride, and hydrogen bromide.[6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6]

Accidental Release Measures

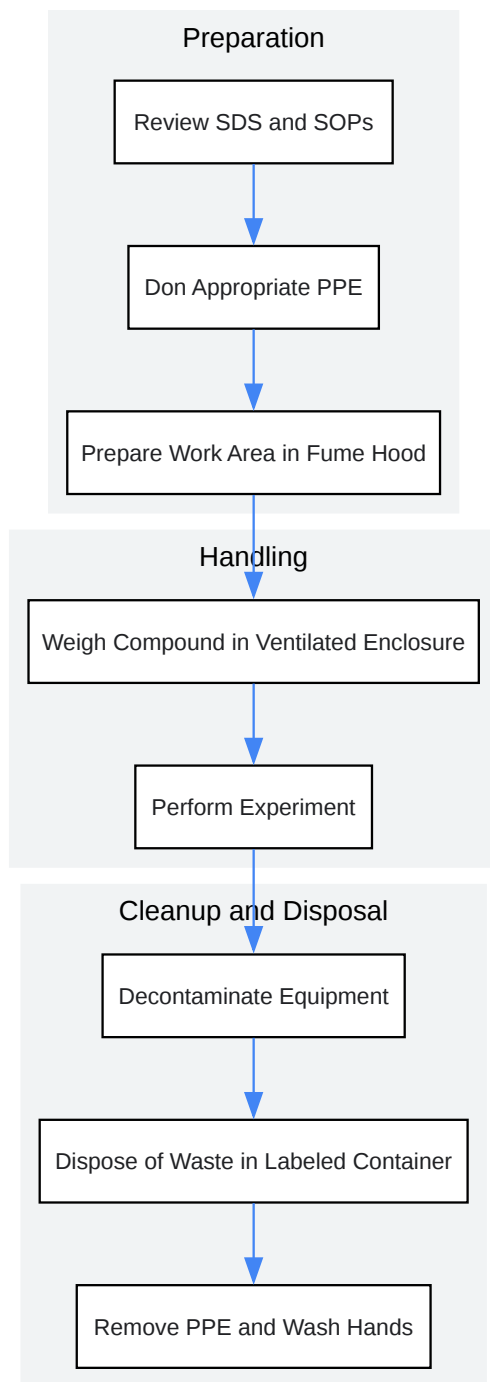
- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment as outlined in Section 4.2. Avoid breathing dust and ensure adequate ventilation.[5]

- Environmental Precautions: Prevent the material from entering drains or waterways.[5]
- Containment and Cleanup: Carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[5]

Experimental Protocols and Logical Workflows

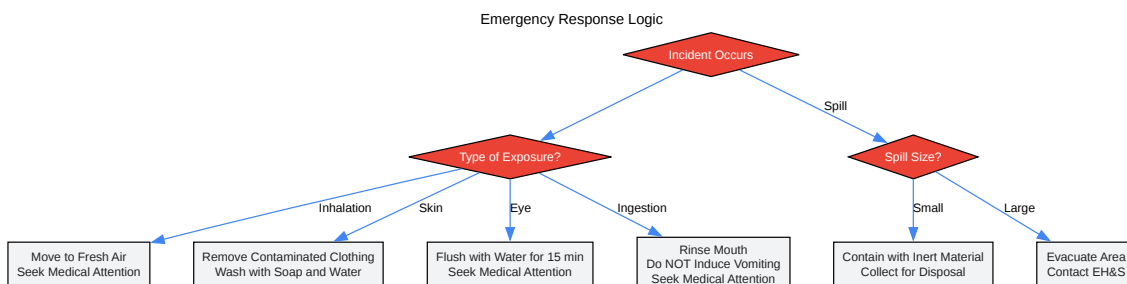
General Handling Workflow

General Handling Workflow for 3-Bromo-5-chloropyrazine-2-carbonitrile

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Caption: A logical workflow for the safe handling of **3-Bromo-5-chloropyrazine-2-carbonitrile**.

Emergency Response Logic



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Caption: Decision-making flow for emergency response to an incident.

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Waste should be treated as hazardous. Do not allow this chemical to enter the environment.

Conclusion

3-Bromo-5-chloropyrazine-2-carbonitrile is a chemical that requires careful and informed handling. By adhering to the precautions outlined in this guide, researchers can minimize their risk of exposure and ensure a safe laboratory environment. Always prioritize safety and consult with institutional safety officers for any specific questions or concerns.

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